

1-Methoxymethyl-cyclopropylamine hydrochloride CAS number lookup

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Compound of Interest

Compound Name:	1-Methoxymethyl-cyclopropylamine hydrochloride
Cat. No.:	B1464749

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An In-depth Technical Guide to 1-(Methoxymethyl)cyclopropylamine Hydrochloride for Advanced Research

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of 1-(methoxymethyl)cyclopropylamine and its hydrochloride salt, a valuable building block for researchers, medicinal chemists, and professionals in drug development and agrochemical synthesis. We will delve into its chemical identity, physicochemical properties, plausible synthetic routes, and its strategic applications, grounding all information in established scientific principles and methodologies.

Core Compound Identification and Physicochemical Properties

1-(Methoxymethyl)cyclopropylamine is a substituted cyclopropylamine, a class of compounds recognized for its utility in modulating the biological activity and physicochemical properties of larger molecules.^[1] The hydrochloride salt enhances stability and aqueous solubility, making it more amenable for handling and use in various synthetic and biological applications.

The primary amine, 1-(methoxymethyl)cyclopropylamine, is identified by CAS Number 1029716-05-9.^[2] Its corresponding hydrochloride salt is the subject of this guide. A closely

related N-methylated analog, 1-(Methoxymethyl)-N-methylcyclopropanamine hydrochloride, is also commercially available with CAS Number 1255717-61-3.[3][4]

Structural Representation

Caption: Structure of 1-(Methoxymethyl)cyclopropylamine Hydrochloride.

Physicochemical Data Summary

The following table summarizes the key properties of the free base and the N-methylated hydrochloride analog, which provide a reliable reference for the properties of the primary amine hydrochloride.

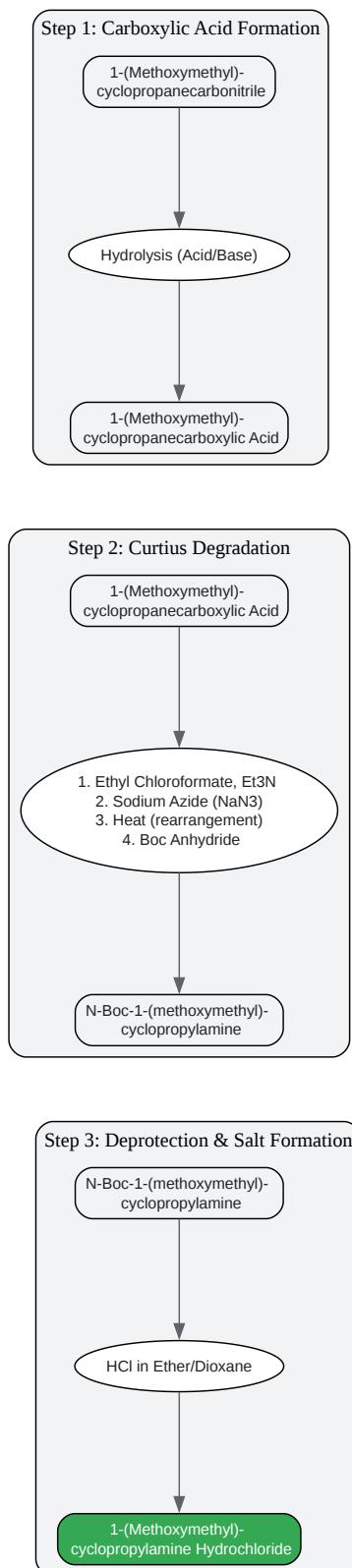
Property	Value (Free Base)	Value (N-Methylated HCl Salt)	Reference
CAS Number	1029716-05-9	1255717-61-3	[2][3]
Molecular Formula	C ₅ H ₁₁ NO	C ₆ H ₁₄ ClNO	[2][4]
Molecular Weight	101.15 g/mol	151.63 g/mol	[2][4]
Boiling Point	106.5 ± 13.0 °C at 760 mmHg	Not available	[2]
Form	Liquid (presumed)	Solid	[4]
Purity	Typically ≥98%	Typically ≥95%	[2][3]

Synthesis and Manufacturing Insights

The synthesis of substituted cyclopropylamines often presents challenges due to the inherent strain of the three-membered ring. However, scalable and reliable methods have been developed for analogous structures, providing a strong basis for the synthesis of 1-(methoxymethyl)cyclopropylamine hydrochloride. A highly effective and scalable approach involves the Curtius degradation of a corresponding carboxylic acid.[5][6]

Proposed Synthetic Workflow

The synthesis can be envisioned as a multi-step process starting from a commercially available cyclopropane precursor. The Curtius degradation is a key transformation that converts a carboxylic acid into an amine with the loss of one carbon atom, which is ideal for this target molecule.[\[5\]](#)

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Caption: Proposed synthetic workflow for the target compound.

Experimental Protocol: A Representative Synthesis

This protocol is adapted from established procedures for structurally similar compounds.[\[5\]](#)[\[6\]](#)

Step 1: Synthesis of tert-butyl 1-(methoxymethyl)cyclopropylcarbamate (Boc-protected amine)

- Activation: To a solution of 1-(methoxymethyl)cyclopropanecarboxylic acid (1.0 eq) in anhydrous acetone, add triethylamine (Et_3N) (1.3 eq) dropwise at -5 °C. Stir for 15 minutes.
- Mixed Anhydride Formation: Add ethyl chloroformate (1.7 eq) dropwise, maintaining the temperature at -5 °C. Stir the resulting mixture for 2 hours. The formation of a mixed anhydride is the critical step for the subsequent azide formation.
- Azide Formation: Introduce a solution of sodium azide (NaN_3) (1.8 eq) in water dropwise over 90 minutes. This step is highly exothermic and must be performed with careful temperature control.
- Curtius Rearrangement: After azide formation, the reaction mixture is carefully warmed. The acyl azide undergoes thermal rearrangement to an isocyanate, with the loss of nitrogen gas. The reaction is then quenched with tert-butanol, which traps the isocyanate to form the stable Boc-protected amine.
- Extraction and Purification: The product is extracted with an organic solvent (e.g., ethyl acetate), washed, dried, and concentrated. Purification is typically achieved via column chromatography.

Step 2: Synthesis of 1-(Methoxymethyl)cyclopropylamine Hydrochloride

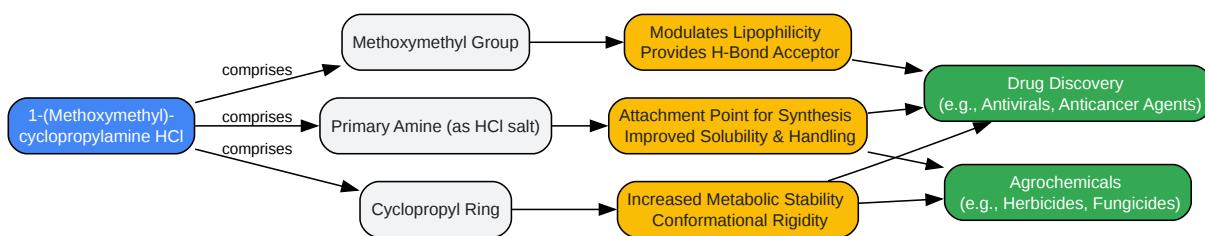
- Deprotection: Dissolve the purified Boc-protected amine (1.0 eq) in a suitable solvent like diethyl ether (Et_2O) or 1,4-dioxane.
- Salt Formation: Add a solution of hydrogen chloride (HCl) in Et_2O (excess, e.g., 5.0 N solution) at 0 °C.[\[5\]](#)
- Precipitation and Isolation: The hydrochloride salt will precipitate out of the solution as a solid. Stir the mixture for several hours to ensure complete reaction.

- Final Product: Collect the precipitate by filtration, wash with cold diethyl ether, and dry under vacuum over a desiccant (e.g., P₄O₁₀) to yield the final product as a colorless powder.[5]

Applications in Research and Drug Development

The cyclopropylamine moiety is a "privileged" scaffold in medicinal chemistry. Its incorporation into drug candidates can significantly enhance metabolic stability, improve potency, and fine-tune binding selectivity.[1]

- Metabolic Stability: The cyclopropyl group is resistant to oxidative metabolism by cytochrome P450 enzymes, which are responsible for the breakdown of many drugs. This can increase the half-life and bioavailability of a drug.
- Conformational Rigidity: The rigid three-membered ring restricts the conformational freedom of the molecule. This can lock the molecule into a bioactive conformation, leading to higher affinity for its biological target.
- Vectorial Orientation: The methoxymethyl group provides a hydrogen bond acceptor and can be used to orient the molecule within a binding pocket, enhancing specificity and potency.



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Caption: Relationship between structure, properties, and applications.

This building block is particularly valuable in the synthesis of:

- Antidepressants and MAOIs: The cyclopropylamine scaffold is a classic feature of monoamine oxidase inhibitors (MAOIs).[1]

- Antiviral and Anticancer Agents: It serves as a key intermediate for complex molecules designed to treat conditions like Hepatitis C and various cancers.[5]
- Agrochemicals: Its derivatives are used to create potent and stable herbicides, fungicides, and insecticides.[1]

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for 1-(methoxymethyl)cyclopropylamine hydrochloride is not widely available, data from analogous compounds like cyclopropylamine and other amine hydrochlorides provide essential safety guidance.[7][8][9]

Hazard Profile (Anticipated):

- Acute Toxicity: Likely harmful if swallowed.[4][7]
- Skin Corrosion/Irritation: May cause skin irritation or burns, as is common with amines and their salts.[7][8]
- Eye Damage/Irritation: Poses a risk of serious eye damage.[7][8]
- Sensitization: May cause an allergic skin reaction in susceptible individuals.[9][10]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, safety goggles with side shields, and a lab coat.[8]
- Ventilation: Handle only in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[9]
- Static Discharge: Take precautionary measures against static discharge, especially when handling powdered material.[8][10]
- First Aid:
 - Eyes: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7][8]

- Skin: Remove contaminated clothing and rinse skin thoroughly with water.[[7](#)]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[[8](#)]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[9](#)]
- Keep locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[[7](#)][[10](#)]

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